

Common pitfalls in handling 4-(Pyridin-3-yl)-1,2oxazol-5-amine

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Compound of Interest

4-(Pyridin-3-yl)-1,2-oxazol-5amine

Cat. No.:

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Technical Support Center: 4-(Pyridin-3-yl)-1,2-oxazol-5-amine

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **4- (Pyridin-3-yl)-1,2-oxazol-5-amine**.

Frequently Asked Questions (FAQs)

- 1. What is **4-(Pyridin-3-yl)-1,2-oxazol-5-amine** and what are its common applications?
- **4-(Pyridin-3-yl)-1,2-oxazol-5-amine**, with the CAS number 186960-06-5, is a heterocyclic organic compound.[1] Its structure, featuring pyridine, oxazole, and amine functional groups, makes it a valuable building block in medicinal chemistry and materials science.[2][3] It is primarily used in research and development for the synthesis of novel compounds with potential therapeutic activities.[3]
- 2. What are the main safety hazards associated with **4-(Pyridin-3-yl)-1,2-oxazol-5-amine**?

While a specific Safety Data Sheet (SDS) for **4-(Pyridin-3-yl)-1,2-oxazol-5-amine** is not readily available, data from analogous compounds containing the 4-aminopyridine moiety suggest that it should be handled with extreme caution. 4-aminopyridine is fatal if swallowed



and toxic in contact with skin or if inhaled.[4][5] It can also cause severe skin burns and eye damage.[4] Therefore, it is crucial to wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, and to work in a well-ventilated fume hood.[4][5]

3. How should 4-(Pyridin-3-yl)-1,2-oxazol-5-amine be stored?

To ensure its stability, **4-(Pyridin-3-yl)-1,2-oxazol-5-amine** should be stored in a tightly closed container in a dry and well-ventilated place.[4] It is advisable to protect it from moisture and light to prevent degradation.

Troubleshooting Guides Synthesis & Purification

Problem: Low yield during synthesis.

- Possible Cause 1: Incomplete reaction.
 - Solution: Monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). Consider extending the reaction time or increasing the temperature.
- Possible Cause 2: Side reactions.
 - Solution: The amine group is nucleophilic and can participate in side reactions.[2] Ensure
 that other functional groups are appropriately protected if necessary. The pyridine nitrogen
 can also be reactive.
- Possible Cause 3: Degradation of starting materials or product.
 - Solution: Ensure all reagents and solvents are pure and dry. The isoxazole ring can be sensitive to certain reaction conditions.

Problem: Difficulty in purifying the final compound.

Possible Cause 1: Presence of closely related impurities.



- Solution: Employ high-performance column chromatography with a carefully selected solvent system. Recrystallization from a suitable solvent system can also be effective.
- Possible Cause 2: Compound instability on silica gel.
 - Solution: Consider using a different stationary phase for chromatography, such as alumina. Alternatively, a non-chromatographic purification method like recrystallization or distillation (if applicable) might be necessary.

Handling & Storage

Problem: The compound changes color or consistency during storage.

- Possible Cause 1: Degradation due to air or moisture.
 - Solution: Store the compound under an inert atmosphere (e.g., argon or nitrogen) and in a desiccator.
- Possible Cause 2: Light sensitivity.
 - Solution: Store the compound in an amber vial or a container wrapped in aluminum foil to protect it from light.

Problem: Inconsistent analytical results (e.g., NMR, LC-MS).

- Possible Cause 1: Presence of residual solvent or moisture.
 - Solution: Dry the sample thoroughly under high vacuum before analysis.
- Possible Cause 2: Decomposition in the analytical solvent.
 - Solution: Use deuterated solvents that are known to be non-reactive with the compound.
 Analyze the sample promptly after dissolution.

Data Presentation

Table 1: Physicochemical Properties of **4-(Pyridin-3-yl)-1,2-oxazol-5-amine** and Related Compounds



Property	4-(Pyridin-3-yl)-1,2- oxazol-5-amine	4-methyl-3-(pyridin- 3-yl)-1,2-oxazol-5- amine	N-pyridin-4-yl-1,2- oxazol-5-amine
Molecular Formula	C8H7N3O[1]	С9Н9N3O[6]	C8H7N3O[7]
Molecular Weight	161.16 g/mol	175.19 g/mol [8]	161.16 g/mol [7]
CAS Number	186960-06-5[1]	1092307-33-9[8]	91270764 (CID)[7]

Experimental Protocols

General Protocol for a Coupling Reaction using 4-(Pyridin-3-yl)-1,2-oxazol-5-amine

This protocol describes a general procedure for an acylation reaction, a common transformation for primary amines.

- Preparation: In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon), dissolve **4-(Pyridin-3-yl)-1,2-oxazol-5-amine** (1 equivalent) in a suitable anhydrous solvent (e.g., dichloromethane or N,N-dimethylformamide).
- Addition of Base: Add a non-nucleophilic base (e.g., triethylamine or diisopropylethylamine,
 1.2 equivalents) to the solution and stir for 10-15 minutes at room temperature.
- Addition of Acylating Agent: Slowly add the acylating agent (e.g., an acid chloride or anhydride, 1.1 equivalents) to the reaction mixture.
- Reaction Monitoring: Monitor the progress of the reaction by TLC or LC-MS until the starting material is consumed.
- Work-up: Quench the reaction with water or a saturated aqueous solution of sodium bicarbonate. Extract the aqueous layer with an appropriate organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

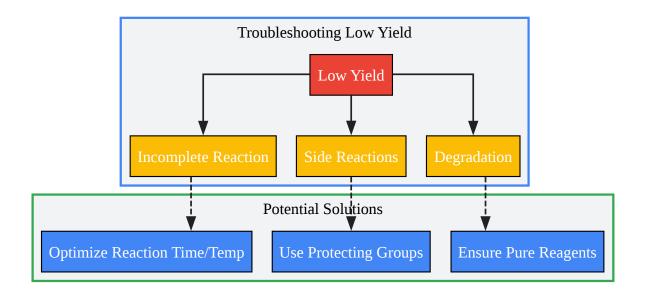


Visualizations



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Caption: A typical experimental workflow for the acylation of **4-(Pyridin-3-yl)-1,2-oxazol-5-amine**.



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Caption: Logical diagram illustrating common causes and solutions for low reaction yields.

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